

A Technical Guide to the Miscibility of 3-Methoxypropylamine with Water

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Compound of Interest

Compound Name: 3-Methoxypropylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the miscibility of **3-Methoxypropylamine** (MOPA) with water, a critical parameter for its application in various scientific and industrial fields, including pharmaceutical synthesis and formulation. This document details the physicochemical properties of MOPA, outlines experimental protocols for miscibility determination, and illustrates the underlying molecular interactions and practical applications.

Executive Summary

3-Methoxypropylamine (CAS No. 5332-73-0) is a versatile primary amine characterized by its complete miscibility with water.^{[1][2][3][4]} This property, stemming from its ability to form hydrogen bonds, makes it an invaluable component in aqueous systems for applications ranging from corrosion inhibition to its use as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).^{[5][6]} This guide consolidates the available data on its physical and chemical properties, provides a standardized methodology for miscibility assessment, and visually represents its key attributes and applications.

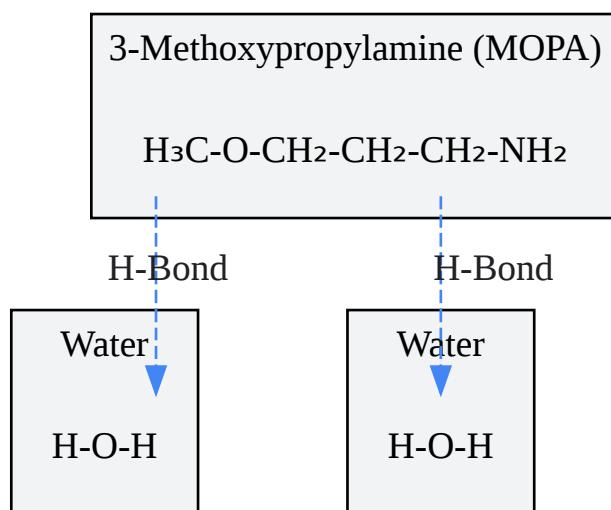
Physicochemical Properties of 3-Methoxypropylamine

A summary of the key physicochemical properties of **3-Methoxypropylamine** is presented in Table 1. This data is essential for its handling, storage, and application in various experimental and industrial settings.

Property	Value	Reference(s)
CAS Number	5332-73-0	[2][7][8]
Molecular Formula	C ₄ H ₁₁ NO	[1][2][8]
Molecular Weight	89.14 g/mol	[7][8][9]
Appearance	Colorless to yellow liquid	[1][3]
Odor	Ammonia-like	[1][9][10]
Boiling Point	117-118 °C at 733 mmHg	[1][10]
Density	0.874 g/mL at 25 °C	[1][10]
Solubility in Water	Completely miscible	[1][3][7]
pH	11.5 at 20 °C	[3]
Flash Point	27 °C (closed cup)	
Vapor Pressure	20 mmHg at 30 °C	
Refractive Index	n _{20/D} 1.417	[1][10]
log Pow (Octanol/Water)	-0.50	[11]

Water Miscibility: Mechanism and Experimental Determination

The complete miscibility of **3-Methoxypropylamine** with water is attributed to the formation of hydrogen bonds between the amine and ether functional groups of MOPA and water molecules. The nitrogen and oxygen atoms in MOPA act as hydrogen bond acceptors, while the hydrogen atoms of the primary amine group and water act as hydrogen bond donors.



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Caption: Hydrogen bonding between MOPA and water molecules.

Experimental Protocol for Miscibility Determination

The following is a general protocol for determining the miscibility of a liquid like **3-Methoxypropylamine** with water.

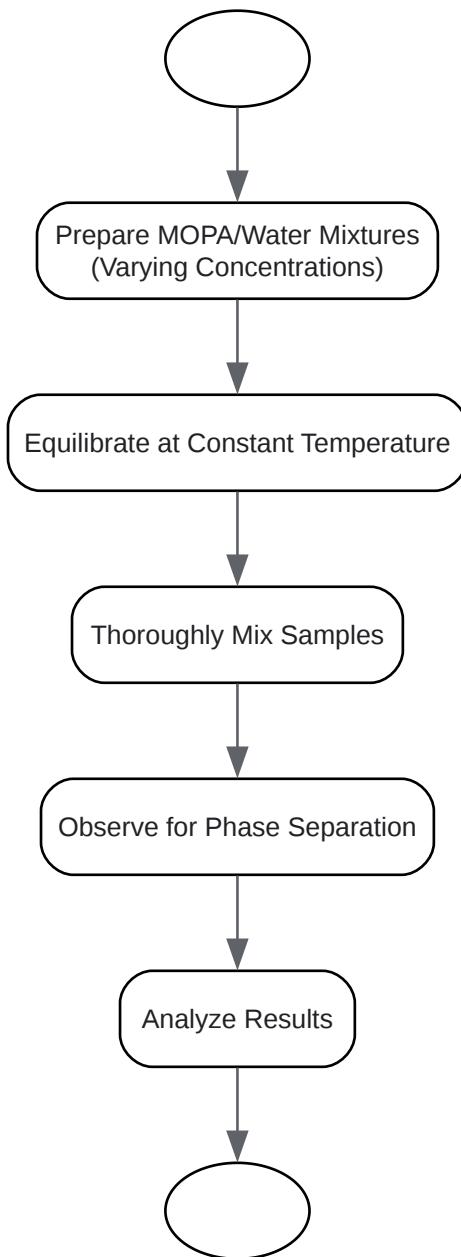
Objective: To determine the miscibility of **3-Methoxypropylamine** with water at various concentrations and a specified temperature.

Materials:

- **3-Methoxypropylamine** ($\geq 99\%$ purity)
- Distilled or deionized water
- Calibrated glass test tubes or vials with stoppers
- Pipettes or burettes for accurate volume measurement
- Vortex mixer
- Constant temperature bath

Procedure:

- **Preparation of Mixtures:** Prepare a series of mixtures of MOPA and water in calibrated test tubes with varying volume/volume percentages (e.g., 10%, 20%, 30%, 40%, 50%, 60%, 70%, 80%, 90% MOPA in water). The total volume in each test tube should be kept constant (e.g., 10 mL).
- **Temperature Control:** Place the test tubes in a constant temperature bath set to the desired experimental temperature (e.g., 25 °C) and allow them to equilibrate.
- **Mixing:** Once equilibrated, securely stopper each test tube and mix the contents thoroughly using a vortex mixer for a set period (e.g., 1-2 minutes).
- **Observation:** After mixing, return the test tubes to the constant temperature bath and allow them to stand undisturbed.
- **Analysis:** Observe the mixtures for any signs of phase separation, cloudiness, or formation of an interface. Observations should be made immediately after mixing and after a set period (e.g., 1 hour, 24 hours) to check for delayed phase separation.
- **Determination of Miscibility:** If all mixtures remain as a single, clear, and homogenous phase, the two liquids are considered miscible in all proportions under the tested conditions.



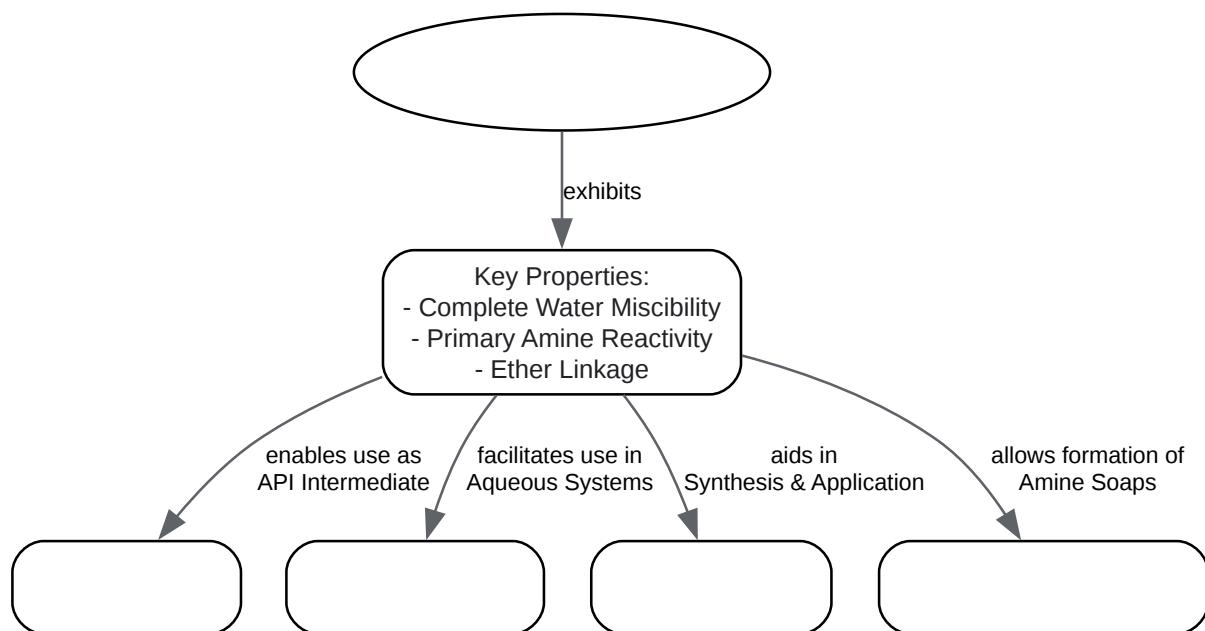
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Caption: Workflow for miscibility determination.

Applications in Research and Drug Development

The complete water miscibility of **3-Methoxypropylamine** is a key factor in its wide range of applications.

- Pharmaceutical Intermediate: MOPA is a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs).[\[5\]](#)[\[6\]](#) Its solubility in water allows for its use in aqueous reaction media, which can be advantageous for green chemistry and for the synthesis of water-soluble drugs.
- Corrosion Inhibitor: It is widely used in water treatment and steam condensate systems to prevent corrosion.[\[2\]](#) Its miscibility ensures its even distribution throughout the aqueous system.
- Formulation Excipient: In drug formulation, its properties can be leveraged for the development of aqueous solutions and other liquid dosage forms.
- Dyes and Pigments: MOPA is used in the manufacturing of certain dyes, where its solubility characteristics are important for the synthesis and application processes.[\[8\]](#)[\[12\]](#)
- Surfactants and Emulsifiers: It can be used to create amine soaps, which act as emulsifiers in the formulation of waxes and coatings.[\[1\]](#)[\[4\]](#)



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Caption: Applications of **3-Methoxypropylamine**.

Conclusion

The complete miscibility of **3-Methoxypropylamine** with water is a fundamental property that underpins its extensive use across multiple industries, notably in pharmaceuticals and water treatment. This technical guide has provided a consolidated source of its physicochemical properties, a standardized protocol for miscibility determination, and an overview of its key applications. For researchers, scientists, and drug development professionals, a thorough understanding of this property is essential for the effective and safe utilization of this versatile chemical compound.

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